

# 6-Chloro-2,3-dihydrobenzo[b]dioxine molecular weight and formula

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Compound of Interest	
Compound Name:	6-Chloro-2,3-dihydrobenzo[b] [1,4]dioxine
Cat. No.:	B124259
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## A Technical Guide to 6-Chloro-2,3-dihydrobenzo[b]dioxine

This technical guide provides an in-depth overview of the chemical properties of 6-Chloro-2,3-dihydrobenzo[b]dioxine, tailored for researchers, scientists, and professionals in the field of drug development. This document outlines the compound's molecular characteristics and provides a conceptual framework for its synthesis and analysis.

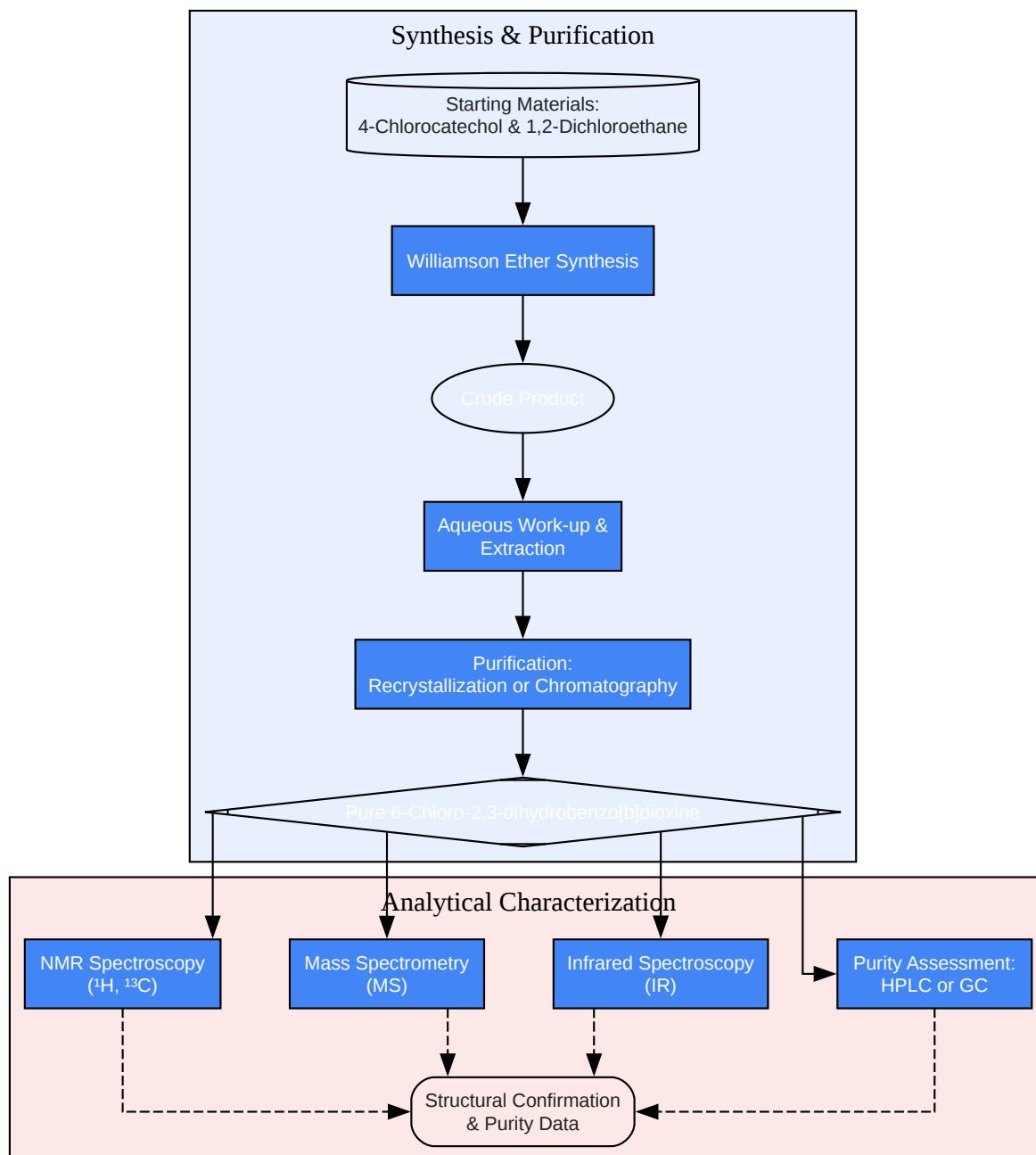
## Molecular and Physicochemical Properties

6-Chloro-2,3-dihydrobenzo[b]dioxine, a halogenated heterocyclic compound, serves as a valuable intermediate in organic synthesis. A comprehensive summary of its key molecular and physical data is presented below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	170.59 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	57744-68-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Conceptual Synthesis and Analysis Workflow

While specific, detailed experimental protocols for the synthesis and analysis of 6-Chloro-2,3-dihydrobenzo[b]dioxine are not readily available in publicly accessible literature, a general workflow can be conceptualized based on standard organic chemistry and analytical practices. The following diagram illustrates a logical progression from synthesis to characterization for a compound of this nature.

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Caption: Conceptual workflow for the synthesis and characterization of 6-Chloro-2,3-dihydrobenzo[b]dioxine.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 6-Chloro-2,3-dihydrobenzo[b]dioxine are proprietary to the manufacturers and not publicly available. However, a general approach to its synthesis would likely involve a Williamson ether synthesis, a common method for forming ethers. This would typically entail the reaction of a substituted catechol with a dihaloalkane in the presence of a base.

General Synthesis Protocol Outline:

- Reaction Setup: 4-chlorocatechol would be dissolved in a suitable polar aprotic solvent (e.g., DMF, DMSO) along with a base (e.g., K<sub>2</sub>CO<sub>3</sub>, NaH) to deprotonate the hydroxyl groups.
- Alkylation: 1,2-dichloroethane would be added to the reaction mixture, which would then be heated to facilitate the nucleophilic substitution and ring closure to form the dioxine ring.
- Work-up: Upon completion, the reaction mixture would be cooled, and an aqueous work-up would be performed to remove inorganic salts and the solvent. The crude product would be extracted into an organic solvent.
- Purification: The crude product would then be purified using standard techniques such as recrystallization or column chromatography to yield the pure 6-Chloro-2,3-dihydrobenzo[b]dioxine.

General Analytical Characterization Protocol Outline:

The identity and purity of the synthesized 6-Chloro-2,3-dihydrobenzo[b]dioxine would be confirmed using a suite of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be used to confirm the chemical structure by identifying the number and connectivity of hydrogen and carbon atoms.

- Mass Spectrometry (MS): This technique would be employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the functional groups present in the molecule, such as the C-O-C ether linkages and the C-Cl bond.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC): These chromatographic techniques would be utilized to assess the purity of the final compound.

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## References

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